

Introduction: The Crucial Role of a Stable Isotope-Labeled Internal Standard

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Compound of Interest

Compound Name: *N*-Desmethyl Ivabradine D6 HCl

Cat. No.: B602662

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In the landscape of pharmaceutical development and clinical research, the precise quantification of drug molecules in biological matrices is paramount. Ivabradine, a heart rate-lowering agent, is extensively metabolized in the liver and intestines, primarily by the CYP3A4 enzyme, to its major active metabolite, N-desmethyl ivabradine (S-18982).^{[1][2][3]} This metabolite is not only abundant, circulating at approximately 40% of the parent drug's concentration, but is also equipotent to ivabradine itself, contributing significantly to the overall pharmacological effect.^{[1][2][3]}

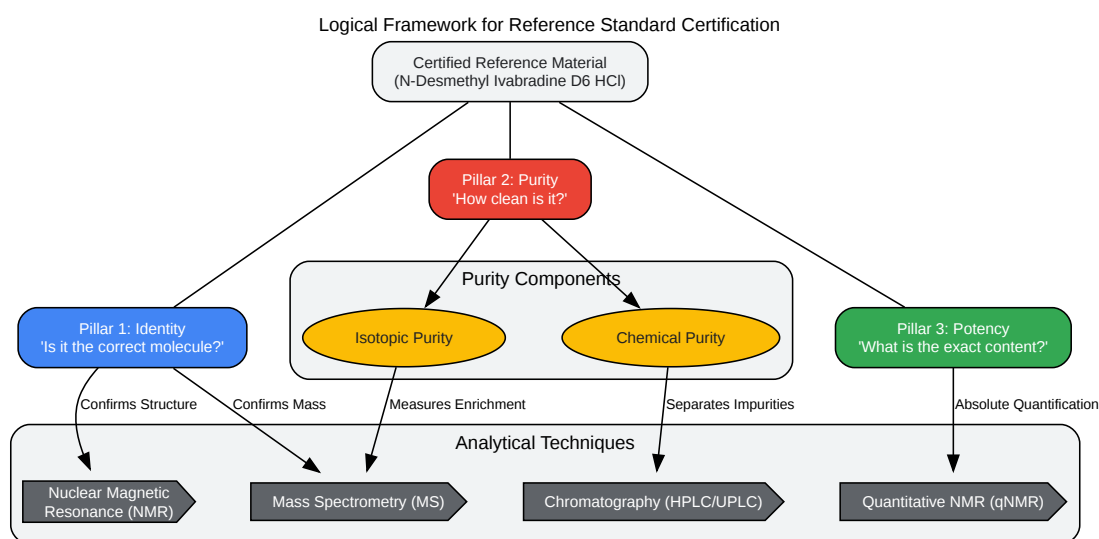
To accurately quantify both the parent drug and its active metabolite in pharmacokinetic and therapeutic drug monitoring studies, a robust analytical method is required. The gold standard for such quantification is liquid chromatography-mass spectrometry (LC-MS). The accuracy of this technique hinges on the use of an appropriate internal standard (IS).^{[4][5]} **N-Desmethyl Ivabradine D6 HCl** is a deuterium-labeled analog of the primary metabolite, designed specifically for this purpose.^{[6][7]} By incorporating six deuterium atoms, its mass is increased, allowing it to be distinguished from the endogenous analyte by the mass spectrometer while retaining nearly identical chemical and chromatographic properties.^[8]

This guide, intended for researchers, analytical scientists, and drug development professionals, deconstructs the Certificate of Analysis (CoA) for **N-Desmethyl Ivabradine D6 HCl**. We will

move beyond a simple checklist of specifications to provide a deeper understanding of the causality behind the analytical tests, the validation of the data, and the authoritative standards that govern the certification of this critical reference material.

The Anatomy of a Certificate of Analysis: The Three Pillars of Confidence

A Certificate of Analysis for a reference standard like **N-Desmethyl Ivabradine D6 HCl** is more than a data sheet; it is a declaration of quality built upon a foundation of rigorous, orthogonal analytical testing. We can conceptualize this foundation as resting on three essential pillars: Identity, Purity, and Potency. Each pillar answers a fundamental question, and together they provide the comprehensive characterization required for its intended use.



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Caption: Logical relationship between the core pillars of a CoA.

Pillar 1: Identity Confirmation

The first and most fundamental requirement is to unequivocally confirm that the material is, in fact, **N-Desmethyl Ivabradine D6 HCl**. This is not a trivial step; it validates the synthetic pathway and ensures that no structural isomers or incorrect products are present. Two powerful spectroscopic techniques are employed for this purpose.

- **Mass Spectrometry (MS):** This technique provides the molecular weight of the compound. High-resolution mass spectrometry (HRMS) is particularly valuable as it can determine the mass with extreme accuracy, allowing for the calculation of a molecular formula that corresponds to the expected structure ($C_{26}H_{28}D_6N_2O_5 \cdot HCl$).^{[6][7][9]}
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While MS confirms the mass, ^1H -NMR (Proton NMR) provides a detailed map of the molecule's structure. It gives information about the number of different types of protons, their connectivity, and their chemical environment. The resulting spectrum is a unique fingerprint of the molecule. For a deuterium-labeled compound, the absence of signals at the positions where deuterium atoms have replaced protons provides direct evidence of successful labeling.

Pillar 2: Comprehensive Purity Assessment

Purity is not a single value but a two-part assessment for a stable isotope-labeled standard. Both chemical and isotopic purity are critical for the standard's performance.

- **Chemical Purity:** This assessment quantifies the presence of any impurities that are not N-Desmethyl Ivabradine, such as starting materials, by-products from the synthesis, or degradation products.^[10] The primary technique for this is High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UPLC).^{[11][12]} These methods are highly effective at separating the main compound from even trace-level impurities.^[11] The purity is typically expressed as a percentage, often calculated from the area of the main peak relative to the total area of all peaks in the chromatogram.

- **Isotopic Purity (or Isotopic Enrichment):** This is a critical parameter unique to labeled compounds. It defines the percentage of the material that is the desired D6 isotopologue compared to other isotopic variants (D0, D1, D2, D3, D4, D5).^{[13][14]} Low isotopic purity can cause interference with the measurement of the unlabeled analyte in a sample.^[13] This is determined using high-resolution mass spectrometry, which can resolve the small mass differences between the different deuterated species.^{[15][16]}

Pillar 3: Potency (Content or Assay)

While purity tells us what percentage of the material is the compound of interest, potency (or content) tells us the absolute amount of the compound in the weighed solid, accounting for non-volatile impurities like residual solvents and water. For a reference standard, this value must be known with a high degree of accuracy.

- **Quantitative NMR (qNMR):** This has emerged as a powerful primary method for determining potency.^{[17][18]} The fundamental principle of qNMR is that the area of an NMR signal is directly proportional to the number of nuclei giving rise to that signal.^{[19][20]} By co-dissolving a precisely weighed amount of the **N-Desmethyl Ivabradine D6 HCl** with a precisely weighed amount of a certified internal standard of known purity, the potency of the analyte can be calculated directly from the integral ratios of their respective signals.^{[18][19]} This method is highly valued by pharmacopeias and metrology institutes because it provides a direct measurement traceable to the International System of Units (SI) without needing a specific reference standard of the analyte itself.^{[18][19]}

Detailed Experimental Protocols and Methodologies

As a self-validating system, the protocols used to generate the CoA data must be robust, specific, and well-documented. Below are representative methodologies for the key analytical tests.

Overall Characterization Workflow

The certification of a new batch of **N-Desmethyl Ivabradine D6 HCl** follows a structured workflow to ensure all aspects of quality are assessed before the CoA is issued.

Caption: High-level workflow for reference standard certification.

Protocol 1: Chemical Purity by HPLC

- Objective: To separate and quantify any chemically distinct impurities from the main **N-Desmethyl Ivabradine D6 HCl** peak.
- Causality: Chromatography is the ideal choice for separating molecules based on their physicochemical properties (e.g., polarity). A gradient elution method is chosen to ensure that both highly polar and non-polar impurities can be detected within a single analytical run. [\[21\]](#)[\[22\]](#) UV detection is appropriate as the molecule contains chromophores.
- Methodology:
 - System: An HPLC or UPLC system equipped with a UV detector.
 - Column: A reverse-phase C18 column (e.g., 150 mm x 4.6 mm, 3.5 μ m particle size) is typically used for this class of compounds.[\[23\]](#)
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
 - Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in Acetonitrile.
 - Gradient Program:
 - 0-5 min: 95% A, 5% B
 - 5-25 min: Linear gradient to 5% A, 95% B
 - 25-30 min: Hold at 5% A, 95% B
 - 30-35 min: Return to 95% A, 5% B and equilibrate.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 287 nm.[\[21\]](#)
 - Sample Preparation: Accurately weigh and dissolve the material in a suitable solvent (e.g., 50:50 Acetonitrile:Water) to a concentration of ~0.5 mg/mL.

- Analysis: Inject the sample and integrate all peaks detected. Purity is calculated as: (Area of Main Peak / Total Area of All Peaks) * 100%.

Protocol 2: Identity and Isotopic Purity by LC-HRMS

- Objective: To confirm the exact mass of the molecule and determine the distribution of its isotopologues (D0 to D6).
- Causality: High-resolution mass spectrometry (e.g., Time-of-Flight or Orbitrap) is essential because it provides the mass accuracy needed to confirm the elemental composition and the resolving power to separate the closely spaced isotopic peaks.^{[15][16]} Coupling with LC ensures that the mass spectrum is acquired on the purified peak, free from interference from any co-eluting impurities.^[16]
- Methodology:
 - System: An LC system coupled to a high-resolution mass spectrometer with an electrospray ionization (ESI) source.
 - LC Method: A rapid isocratic or gradient method similar to the purity method can be used to introduce the sample.
 - MS Acquisition Mode: Positive ion mode (ESI+).
 - Scan Range: m/z 100-1000.
 - Data Analysis (Identity):
 - Extract the mass spectrum from the apex of the main chromatographic peak.
 - Determine the monoisotopic mass of the protonated molecule $[M+H]^+$.
 - Compare the measured mass to the theoretical exact mass of $C_{26}H_{29}D_6N_2O_5^+$. The mass error should be less than 5 ppm.
 - Data Analysis (Isotopic Purity):

- From the high-resolution spectrum, identify the peaks corresponding to the $[M+H]^+$ ions for each isotopologue (D0, D1...D6).
- Integrate the intensity of each isotopic peak.
- Calculate the Isotopic Purity as: (Intensity of D6 Peak / Sum of Intensities of D0 to D6 Peaks) * 100%.

Protocol 3: Potency by Quantitative NMR (qNMR)

- Objective: To determine the absolute content (%w/w) of **N-Desmethyl Ivabradine D6 HCl** in the material.
- Causality: qNMR is a primary ratio method, meaning the signal is directly proportional to the number of moles of the substance, allowing for quantification against an unrelated internal standard of known purity.[\[18\]](#)[\[19\]](#) This avoids the need for a pre-certified standard of the same compound, which is often not available. Key parameters like a long relaxation delay (D1) are critical to ensure all protons fully relax between scans, which is essential for accurate integration.
- Methodology:
 - Internal Standard (IS): Select a certified, stable, non-hygroscopic standard with known purity (e.g., Maleic Acid, Dimethyl Sulfone). The standard should have at least one sharp NMR signal that is well-resolved from the analyte signals.
 - Sample Preparation:
 - Accurately weigh ~10 mg of **N-Desmethyl Ivabradine D6 HCl** into an NMR tube. Record the weight precisely.
 - Accurately weigh ~5 mg of the internal standard into the same NMR tube. Record the weight precisely.
 - Add a known volume of a deuterated solvent (e.g., DMSO-d6) to completely dissolve both components.
 - NMR Acquisition:

- Spectrometer: 400 MHz or higher.
- Pulse Sequence: Standard 1D proton experiment.
- Relaxation Delay (D1): ≥ 5 times the longest T1 relaxation time of both the analyte and standard (typically 30-60 seconds to be safe).
- Number of Scans: Sufficient to achieve a high signal-to-noise ratio (e.g., 16 or 32 scans).
- Data Processing:
 - Apply Fourier transform and phase correction.
 - Carefully integrate a well-resolved, non-exchangeable proton signal from the analyte (Int_A) and a signal from the internal standard (Int_IS).
- Calculation: The potency (P_A) is calculated using the following equation: $P_A [\%] = (Int_A / N_A) * (N_IS / Int_IS) * (MW_A / MW_IS) * (m_IS / m_A) * P_IS [\%]$ Where:
 - N = Number of protons for the integrated signal
 - MW = Molecular Weight
 - m = mass
 - P = Purity/Potency of the standard
 - Subscripts A and IS refer to the Analyte and Internal Standard, respectively.

Summarizing the Data: A Specimen Certificate of Analysis

The culmination of this rigorous analytical work is the Certificate of Analysis. The data should be presented clearly and concisely, allowing the end-user to quickly assess the quality of the material.

Specimen Certificate of Analysis: **N-Desmethyl Ivabradine D6 HCl**

Product Information	
Product Name	rac-N-Desmethyl Ivabradine-D6 (HCl Salt)
CAS Number	1346600-74-5[6][9][24]
Molecular Formula	C ₂₆ H ₂₈ D ₆ N ₂ O ₅ · HCl[6]
Molecular Weight	497.06 g/mol [24][25]
Batch Number	XXX-YYYY
Appearance	White to Off-White Solid

Analytical Test	Method	Specification	Result
Identity (¹ H-NMR)	¹ H-NMR Spectroscopy	Conforms to structure	Conforms
Identity (Mass)	LC-HRMS	[M+H] ⁺ = 461.30 ± 5 ppm	461.2985 (1.1 ppm error)
Chemical Purity	HPLC (287 nm)	≥ 98.0%	99.6%
Isotopic Purity (D6)	LC-HRMS	≥ 98.0%	99.1%
Deuterium Incorporation	LC-HRMS	≥ 99% D atoms	> 99%
Potency (Assay)	qNMR	Report Value	99.2% (w/w)
Water Content	Karl Fischer Titration	≤ 1.0%	0.3%
Residual Solvents	¹ H-NMR / GC-MS	Conforms to ICH limits	Conforms

Conclusion

The Certificate of Analysis for **N-Desmethyl Ivabradine D6 HCl** is a testament to the rigorous, multi-faceted analytical process required to qualify a high-purity stable isotope-labeled internal standard. It is not merely a collection of data points but a synthesized validation of the material's identity, purity, and potency. By employing orthogonal techniques—chromatography for separation, mass spectrometry for mass, and NMR for structure and absolute quantity—a comprehensive and trustworthy characterization is achieved. Understanding the "why" behind

each test and the "how" of each protocol empowers researchers to use this critical tool with the highest degree of confidence, ensuring the accuracy and integrity of their bioanalytical data in the pursuit of safer and more effective medicines.

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